

Fmoc-Glu(OBzl)-OH: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Fmoc-Glu(OBzl)-OH

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This technical guide provides an in-depth overview of N- α -(9-Fluorenylmethoxycarbonyl)-L-glutamic acid γ -benzyl ester (**Fmoc-Glu(OBzl)-OH**), a critical building block for researchers, scientists, and drug development professionals engaged in solid-phase peptide synthesis (SPPS). This document outlines its chemical structure, molecular properties, and detailed experimental protocols for its application.

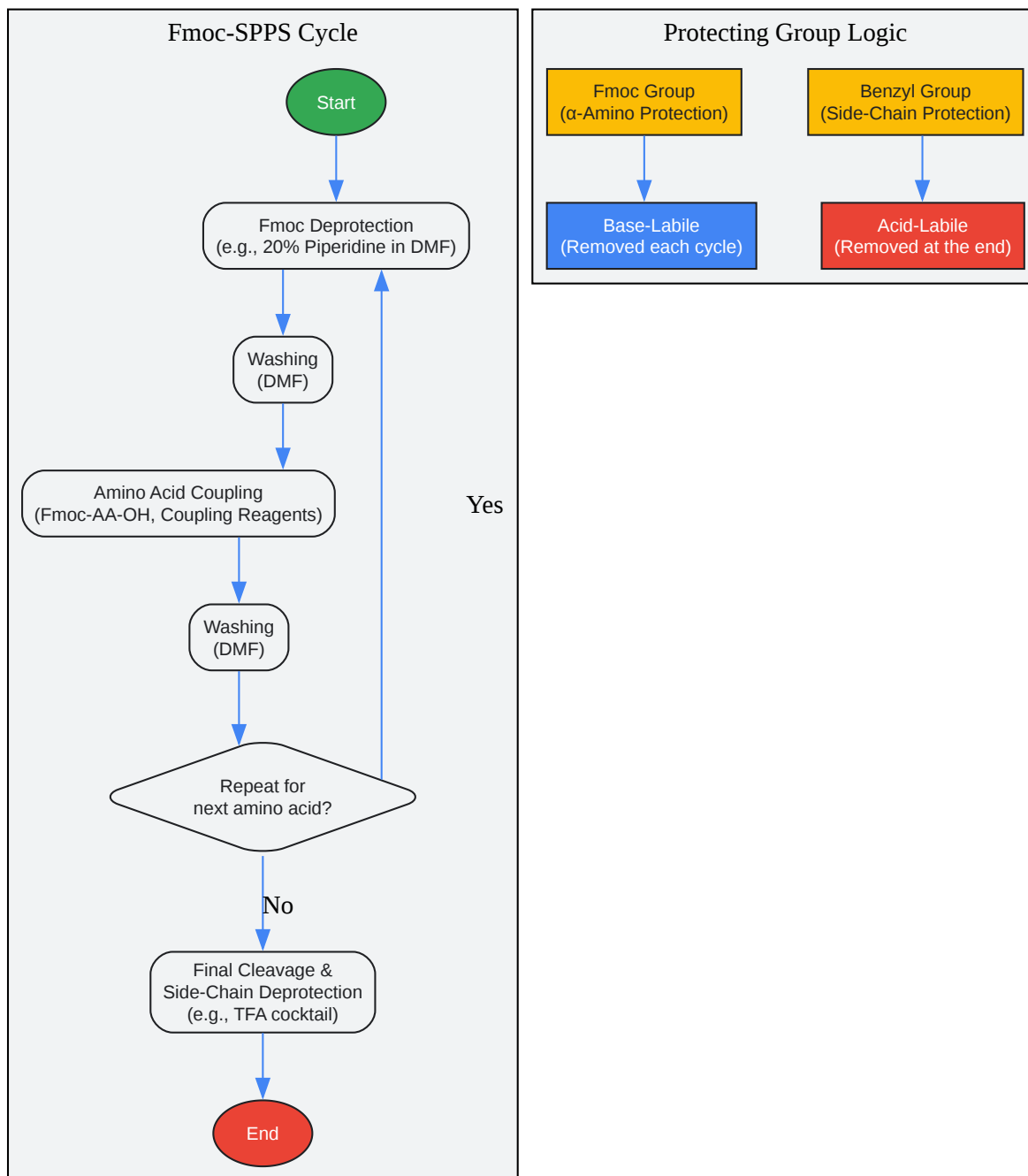
Core Compound Data

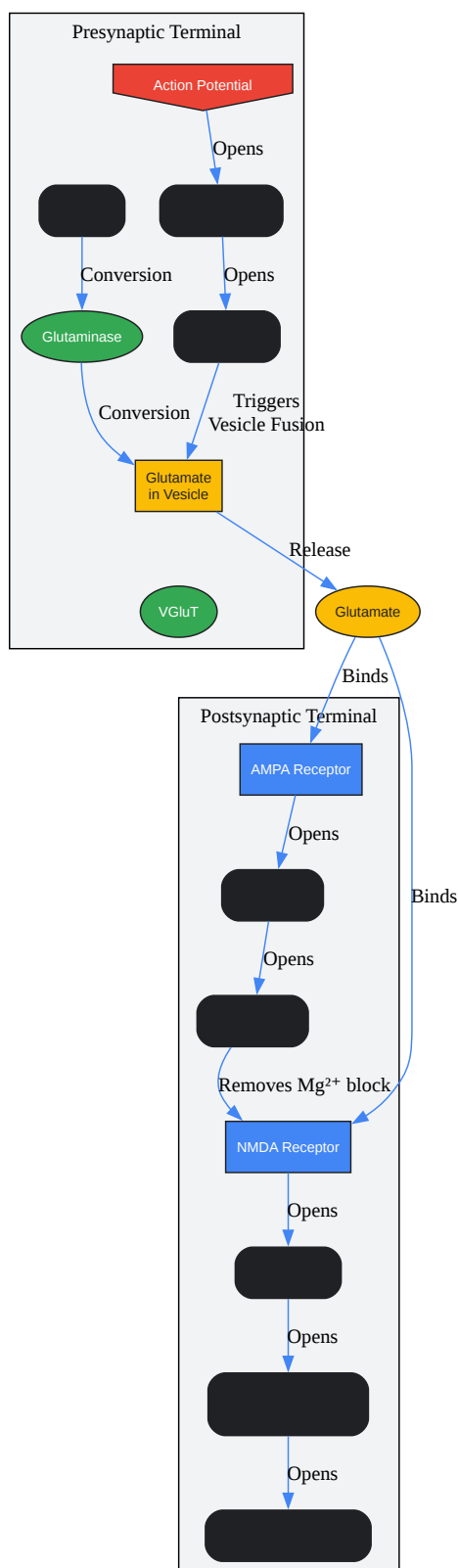
Fmoc-Glu(OBzl)-OH is a derivative of L-glutamic acid where the α -amino group is protected by a base-labile Fmoc group, and the γ -carboxyl group of the side chain is protected by an acid-labile benzyl (Bzl) ester. This orthogonal protection scheme is fundamental to its utility in Fmoc-based SPPS, allowing for the selective deprotection of the α -amino group for peptide chain elongation while the side chain remains protected until the final cleavage step.

Property	Value	Reference
Chemical Formula	C ₂₇ H ₂₅ NO ₆	[1]
Molecular Weight	459.49 g/mol	[1]
CAS Number	123639-61-2	[1]
Appearance	White to off-white solid powder	[1]
Solubility	Soluble in Dimethylformamide (DMF) and Dichloromethane (DCM)	
Melting Point	Information not available	

Orthogonal Protection Strategy in Peptide Synthesis

The use of **Fmoc-Glu(OBzl)-OH** in SPPS relies on a precise, sequential process of deprotection and coupling. The Fmoc group provides temporary protection of the N-terminus, while the benzyl group offers semi-permanent protection of the glutamic acid side chain.





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References

- 1. NX210c Peptide Promotes Glutamatergic Receptor-Mediated Synaptic Transmission and Signaling in the Mouse Central Nervous System [mdpi.com]
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